

Mass Spectrometry Characterization of 5-A-4-Ddba Intermediates

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Compound of Interest

Compound Name: 5-A-4-Ddba

CAS No.: 55480-22-3

Cat. No.: B1205387

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Target Analyte: 5''-Amino-4',5''-dideoxybutirosin A (**5-A-4-Ddba**) CAS Registry Number: 55480-22-3 Methodology: HILIC-ESI-MS/MS[1]

Executive Summary

This application note details the protocol for the structural characterization and quantification of 5''-Amino-4',5''-dideoxybutirosin A (abbreviated as **5-A-4-Ddba**), a critical semi-synthetic aminoglycoside intermediate. **5-A-4-Ddba** is a derivative of Butirosin A, engineered to resist bacterial inactivation by aminoglycoside phosphotransferases (APH) through the removal of the 3'-hydroxyl group and modification of the 5''-position.

Because of its high polarity, multiple basic amine groups, and lack of UV-absorbing chromophores, **5-A-4-Ddba** presents significant analytical challenges. Traditional Reversed-Phase (C18) chromatography results in poor retention. This guide establishes a robust Hydrophilic Interaction Liquid Chromatography (HILIC) workflow coupled with Electrospray Ionization Tandem Mass Spectrometry (ESI-MS/MS) to ensure precise identification and impurity profiling.

Chemical Context & Mechanism

5-A-4-Ddba is structurally composed of a central 2-deoxystreptamine (2-DOS) ring linked to two amino sugars. The "Ddba" acronym specifically denotes the Dideoxybutirosin A scaffold.

- Mechanism of Action: Aminoglycosides bind to the bacterial 30S ribosomal subunit.
- Resistance Evasion: The removal of hydroxyl groups at the 3' and 4' positions prevents phosphorylation by resistance enzymes, while the 5"-amino modification alters binding kinetics.
- Analytical Implication: The molecule is highly hydrophilic ($\log P < -2$) and polycationic at neutral pH.

Experimental Protocols

Protocol A: Sample Preparation

Rationale: Aminoglycosides precipitate in high-organic solvents. Direct dissolution in 100% acetonitrile or methanol must be avoided.

Materials:

- **5-A-4-Ddba** Reference Standard (CAS 55480-22-3)
- Solvent A: 20 mM Ammonium Formate in Water (pH 3.0, adjusted with Formic Acid)
- Solvent B: Acetonitrile (LC-MS Grade)

Step-by-Step Procedure:

- Stock Solution: Weigh 1.0 mg of **5-A-4-Ddba** and dissolve in 1.0 mL of Water/Methanol (80:20 v/v). Vortex for 30 seconds. (Concentration: 1 mg/mL).
- Working Standard: Dilute the stock 1:100 into 50:50 Acetonitrile:Water containing 0.1% Formic Acid. Final concentration: 10 µg/mL.
 - Note: Maintaining at least 50% water prevents precipitation while ensuring compatibility with the HILIC initial mobile phase.

- Matrix Cleanup (If analyzing biological fluids):
 - Use Weak Cation Exchange (WCX) SPE cartridges.
 - Condition: MeOH -> Water.
 - Load: Sample (pH adjusted to 6-7).
 - Wash: Water -> Methanol.
 - Elute: 5% Formic Acid in Methanol.

Protocol B: HILIC-MS/MS Method

Rationale: Zwitterionic HILIC (ZIC-HILIC) columns provide superior retention for aminoglycosides compared to bare silica or amide phases due to electrostatic interactions with the positively charged analyte.

LC Parameters:

Parameter	Setting
Column	ZIC-HILIC (100 x 2.1 mm, 3.5 µm) or Amide-HILIC
Mobile Phase A	20 mM Ammonium Formate in Water (pH 3.0)
Mobile Phase B	Acetonitrile
Flow Rate	0.4 mL/min
Column Temp	40°C
Injection Vol	2 - 5 µL

Gradient Table:

Time (min)	% B (Organic)	% A (Aqueous)	Phase
0.0	90	10	Initial Hold
1.0	90	10	Start Gradient
6.0	40	60	Elution
7.0	40	60	Wash
7.1	90	10	Re-equilibration
10.0	90	10	End

Protocol C: Mass Spectrometry Settings

Rationale: **5-A-4-Ddba** is easily protonated. ESI+ is the mandatory ionization mode. Source parameters must be tuned to prevent in-source fragmentation of the glycosidic bonds.

Source Parameters (ESI+):

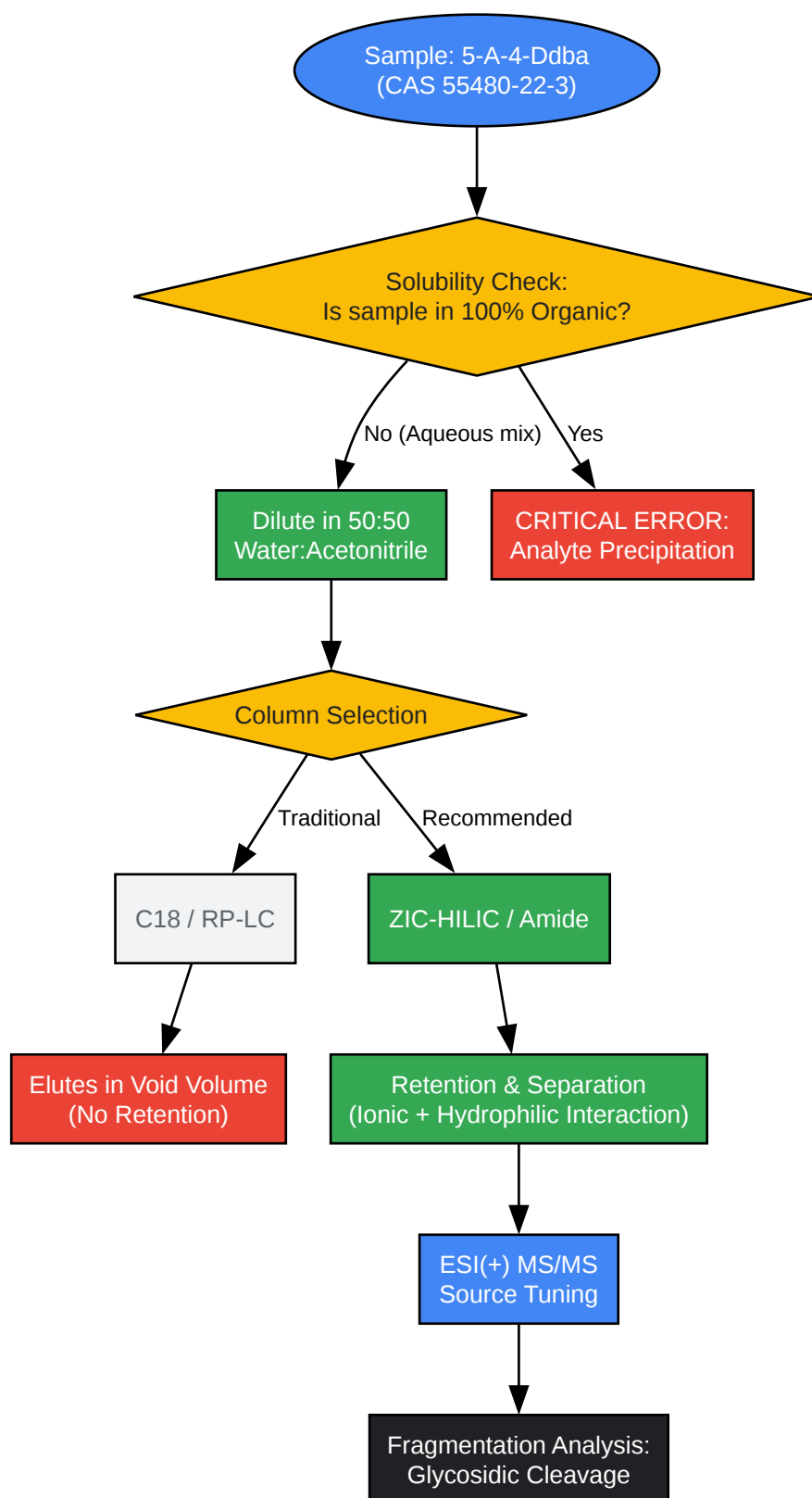
- Capillary Voltage: 3.5 kV
- Desolvation Temp: 350°C
- Desolvation Gas: 800 L/hr
- Cone Voltage: 25 V (Keep low to preserve molecular ion)

MRM Transitions (Quantification):

- Precursor:m/z 555.3 [M+H]⁺ (Calculated based on Dideoxybutirosin A structure ~554 Da)
 - Note: Check for [M+2H]²⁺ species (approx m/z 278.2) which may be more abundant depending on pH.
- Quantifier Ion:m/z 163.1 (Neosamine fragment)
- Qualifier Ion:m/z 324.2 (Loss of amino-hydroxy-buteryl chain)

Workflow Visualization

The following diagram illustrates the critical decision points in the **5-A-4-Ddba** characterization workflow, emphasizing the divergence from standard C18 protocols.



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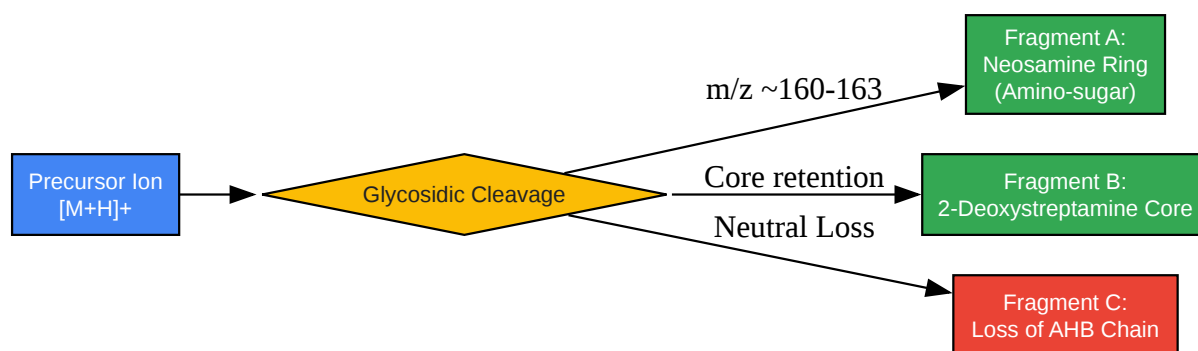
Caption: Analytical workflow for **5-A-4-Ddba** highlighting the necessity of HILIC chromatography over Reversed-Phase (C18) to prevent void elution.

Fragmentation Logic & Data Interpretation[2][3]

Understanding the fragmentation of **5-A-4-Ddba** is essential for distinguishing it from the parent Butirosin A and other impurities.

Fragmentation Pathway[2][4][5][6]

- Glycosidic Bond Rupture: The weakest bonds are the ether linkages between the central 2-deoxystreptamine ring and the peripheral amino sugars.
- AHB Chain Loss: The (S)-4-amino-2-hydroxybutyryl (AHB) side chain is characteristic of Butirosin derivatives. Cleavage often yields a neutral loss or a specific low-mass fragment.
- Differentiation:
 - Butirosin A: Contains 3'-OH and 4'-OH.[2][3]
 - **5-A-4-Ddba**: Lacks 3'-OH and 4'-OH; contains 5''-NH₂.
 - Result: The mass shift in the specific ring fragments confirms the "Dideoxy" and "Amino" modifications.



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Caption: Simplified MS/MS fragmentation pathway showing primary glycosidic cleavages used for structural confirmation.

References

- LookChem. (n.d.). 5"-amino-4',5"-dideoxybutirosin A Product Details. Retrieved from [\[Link\]](#)
- Dionex (Thermo Fisher Scientific). (2012). Analysis of Aminoglycoside Antibiotics by HILIC-MS/MS.
- Kondo, S., et al. (1973). Syntheses and Properties of 3'-Deoxybutirosin A and Related Compounds. The Journal of Antibiotics. [\[Link\]](#)
- Shimadzu Corporation. (2020). LC/MS/MS Method Package for Aminoglycoside Antibiotics. Retrieved from [\[Link\]](#)

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Sources

- 1. Hydrophilic interaction chromatography combined with tandem-mass spectrometry to determine six aminoglycosides in serum - PubMed [\[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)
- 2. Deoxy derivatives of butirosin A and 5"-amino-5"-deoxybutirosin A, aminoglycoside antibiotics resistant to bacterial 3'-phosphorylative enzymatic inactivation. Synthesis and NMR studies - PubMed [\[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)
- 3. researchgate.net [\[researchgate.net\]](https://researchgate.net)
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